

4-(Difluoromethyl)-2-methoxyaniline: Technical Profile & Synthesis Guide[1]

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Compound of Interest

Compound Name: Benzenamine, 4-(difluoromethyl)-2-methoxy-
Cat. No.: B12331694

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Part 1: Chemical Identity & Structural Analysis[1]

4-(Difluoromethyl)-2-methoxyaniline is a rational design intermediate used in medicinal chemistry to modulate lipophilicity and metabolic stability.[1] It belongs to the class of difluoromethyl-substituted anilines, where the difluoromethyl group (-CHF

) acts as a lipophilic hydrogen bond donor, often serving as a bioisostere for hydroxyl (-OH) or thiol (-SH) groups, or as a metabolically robust alternative to a methyl group.[1]

Nomenclature & Identifiers

Property	Detail
Systematic Name	4-(Difluoromethyl)-2-methoxyaniline
IUPAC Name	4-(Difluoromethyl)-2-methoxybenzenamine
Alternative Names	4-Amino-3-methoxy- -difluorotoluene; 4-Amino-3-methoxybenzal fluoride
Molecular Formula	C H F NO
Molecular Weight	173.16 g/mol
SMILES	<chem>COC1cc(C(F)F)ccc1N</chem>
InChI Key	Not standardized in public databases; derived from structure. [1] [2] [3] [4] [5]
CAS Number	Not widely indexed. (See Precursor CAS below for sourcing). [1]
Precursor CAS	90151-40-9 (4-Amino-3-methoxybenzaldehyde)
Parent CAS	49658-26-6 (4-(Difluoromethyl)aniline)

“

Note on Availability: While the specific CAS for the 4,2-isomer is not listed in common public catalogs (PubChem, ChemSpider), the compound is readily accessible via the deoxyfluorination of its aldehyde precursor, 4-Amino-3-methoxybenzaldehyde (CAS 90151-40-9).[\[1\]](#)

Part 2: Synthesis & Experimental Protocols

The most robust synthetic route involves the deoxyfluorination of the corresponding aldehyde.

[1] This method is preferred over direct difluoromethylation of aryl halides due to milder conditions and higher regioselectivity.[1]

Primary Route: Deoxyfluorination of 4-Amino-3-methoxybenzaldehyde[1]

Reaction Logic: The carbonyl oxygen of the aldehyde is exchanged for two fluorine atoms using a nucleophilic fluorinating agent (e.g., DAST or Deoxo-Fluor).[1] The amino group may require protection (e.g., Boc) to prevent side reactions, although direct fluorination is possible under controlled conditions.[1]

Step-by-Step Protocol:

- Starting Material: 4-Amino-3-methoxybenzaldehyde (1.0 eq).[1]
- Protection (Optional but Recommended):
 - React with Boc O (1.1 eq) and TEA in DCM to yield tert-butyl (4-formyl-2-methoxyphenyl)carbamate.[1]
- Fluorination:
 - Dissolve the intermediate in anhydrous Dichloromethane (DCM) under N atmosphere.
 - Cool to 0°C.
 - Slowly add DAST (Diethylaminosulfur trifluoride) (1.5 eq) or Deoxo-Fluor (1.2 eq).[1]
 - Caution: Reaction is exothermic.[1]
- Workup:
 - Stir at room temperature for 2–4 hours. Monitor by TLC/LCMS.[1]

- Quench carefully with saturated NaHCO₃

(gas evolution: CO₂)

).[1]

- Extract with DCM, dry over Na₂SO₄

SO₄

, and concentrate.[1]

- Deprotection:

- Treat with TFA/DCM (1:1) to remove the Boc group.[1]

- Neutralize to obtain 4-(Difluoromethyl)-2-methoxyaniline.[1]

Alternative Route: Radical Difluoromethylation

For labs lacking the aldehyde precursor, a radical cross-coupling approach using the aryl iodide is viable.[1]

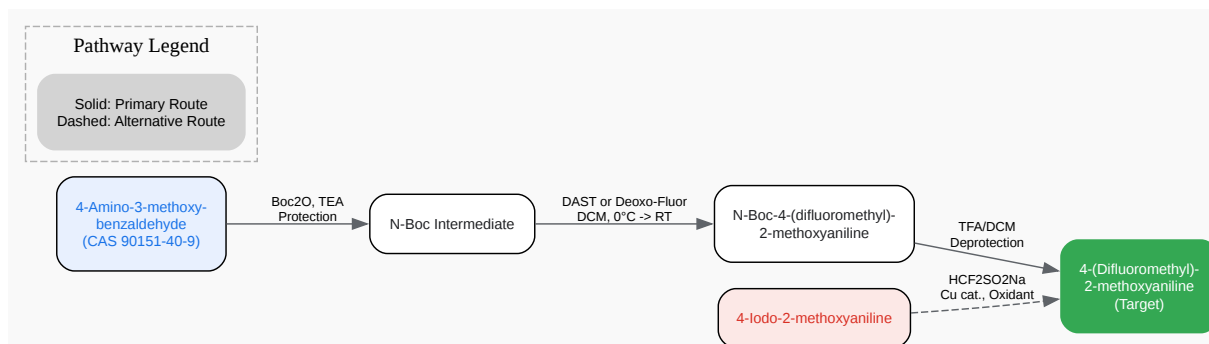
- Substrate: 4-Iodo-2-methoxyaniline.
- Reagent: Sodium difluoromethanesulfinate (HCF₂SO₂Na)

SO₂

Na).[1]

- Catalyst: CuI / Phenanthroline system.[1]
- Conditions: Oxidative radical coupling.[1]

Synthesis Workflow Diagram



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Figure 1: Synthetic pathways for 4-(Difluoromethyl)-2-methoxyaniline. The aldehyde route (blue) is standard; the iodide route (red) is alternative.[1]

Part 3: Medicinal Chemistry Applications[1]

The "Magic Methyl" vs. Difluoromethyl Effect

In drug design, replacing a methyl group (-CH

) or a methoxy group (-OCH

) with a difluoromethyl group (-CHF

) often improves the pharmacological profile.[1]

Parameter	Methyl (-CH ₃)	Difluoromethyl (-CHF ₂)	Impact on Drug Design
H-Bonding	None	Donor (Weak)	The C-H bond in CHF ₂ is polarized by fluorine, allowing it to act as a weak H-bond donor to protein carbonyls [1].[1]
Lipophilicity (LogP)	High	Moderate	CHF ₂ is less lipophilic than CF ₃ but more lipophilic than CH ₃ . OH, balancing solubility and permeability.[1]
Metabolic Stability	Low (Oxidation prone)	High	The C-F bond blocks metabolic oxidation at the benzylic position, extending half-life ([1]).[1]
Electronic Effect	Electron Donating	Electron Withdrawing	Reduces the pKa of the aniline nitrogen, potentially reducing toxicity associated with quinone-imine formation.[1]

Bioisosterism

The -CHF

group is considered a lipophilic bioisostere for:

- Hydroxyl (-OH): Similar H-bond donor capability but better membrane permeability.[1]
- Thiol (-SH): Sterically and electronically similar.[1]

Part 4: Safety & Handling

Hazard Classification (Predicted based on Anilines/Fluorides):

- Acute Toxicity: Toxic if swallowed, inhaled, or in contact with skin (H301/H311/H331).[1]
Anilines can cause methemoglobinemia.[1]
- Skin/Eye Irritation: Causes serious eye irritation (H319) and skin irritation (H315).[1]
- Specific Hazard:Hydrogen Fluoride (HF) generation.[1]
 - Warning: When using DAST/Deoxo-Fluor reagents during synthesis, trace HF may be present.[1] Use calcium gluconate gel as a safety precaution.[1]

Storage:

- Store at 2–8°C under inert atmosphere (Argon/Nitrogen).
- Protect from light and moisture (aniline oxidation leads to darkening).[1]

References

- Zafrani, Y., et al. "CF₂H: a fascinating group for application in drug development enabling modulation of many molecular properties." [1] Journal of Medicinal Chemistry, 2017.[1] [Link](#)
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Sources

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- [3. 4-Amino-3-methoxybenzaldehyde | C8H9NO2 | CID 19765052 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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